

A Technical Guide to 3-(Trifluoromethoxy)thiophenol: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *3-(Trifluoromethoxy)thiophenol*

Cat. No.: B1304652

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Introduction

3-(Trifluoromethoxy)thiophenol is a fluorinated aromatic thiol that serves as a valuable intermediate in the synthesis of complex molecules, particularly in the fields of medicinal chemistry and agrochemicals. The incorporation of the trifluoromethoxy group (-OCF₃) can significantly influence the physicochemical properties of a molecule, such as its lipophilicity, metabolic stability, and binding affinity to biological targets. This technical guide provides a comprehensive overview of the known properties, potential synthetic approaches, and applications of **3-(Trifluoromethoxy)thiophenol**.

Chemical and Physical Properties

The following tables summarize the key physical and chemical properties of **3-(Trifluoromethoxy)thiophenol**. It is important to distinguish this compound from its close structural analog, 3-(trifluoromethyl)thiophenol, as their properties and reactivity may differ.

Table 1: General and Physical Properties

Property	Value	Source
CAS Number	220239-66-7	N/A
Molecular Formula	C ₇ H ₅ F ₃ OS	N/A
Molecular Weight	194.17 g/mol	N/A
Predicted Boiling Point	181.1 ± 35.0 °C	N/A
Predicted Density	1.363 ± 0.06 g/cm ³	N/A
MDL Number	MFCD01320799	N/A

Table 2: Safety Information

Hazard Statement	Precautionary Statement
Causes skin irritation.	Wash hands and face thoroughly after handling.
Causes serious eye irritation.	Wear protective gloves, eye protection.
IF ON SKIN: Wash with plenty of water. If skin irritation occurs: Get medical advice or attention. Take off contaminated clothing and wash it before reuse.	
IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice or attention.	

Note: Detailed safety data for **3-(Trifluoromethoxy)thiophenol** is limited. The information above is based on general knowledge of similar thiophenol compounds. A thorough risk assessment should be conducted before handling this chemical.

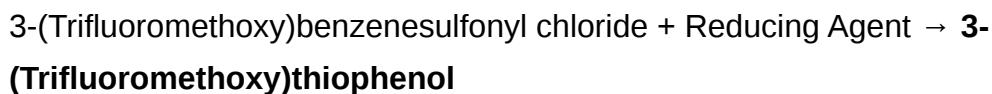
Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **3-(Trifluoromethoxy)thiophenol** are not readily available in the public domain. However, general methods for the synthesis of substituted thiophenols can be adapted.

General Synthetic Approach:

One plausible synthetic route could involve the reduction of the corresponding sulfonyl chloride, 3-(trifluoromethoxy)benzenesulfonyl chloride. This is a common method for preparing thiophenols.

Reaction Scheme:



Example Protocol (Hypothetical):

- **Dissolution:** Dissolve 3-(trifluoromethoxy)benzenesulfonyl chloride in a suitable solvent, such as glacial acetic acid.
- **Reduction:** Add a reducing agent, such as zinc dust or tin(II) chloride, portion-wise to the solution while maintaining a controlled temperature (e.g., 0-10 °C) with an ice bath.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Once the reaction is complete, quench the reaction mixture with water and extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate).
- **Purification:** Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by vacuum distillation or column chromatography.

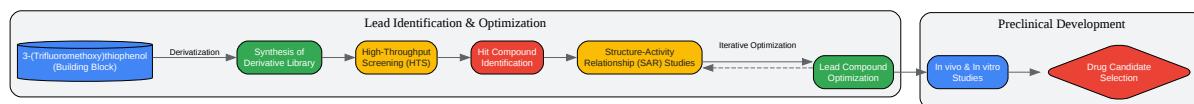
Disclaimer: This is a generalized protocol and requires optimization for this specific substrate. Appropriate safety precautions must be taken when working with thiols and reducing agents.

Applications in Drug Discovery and Medicinal Chemistry

The trifluoromethoxy group is a bioisostere of the methoxy group and can enhance a molecule's metabolic stability and membrane permeability. The thiol group provides a reactive handle for further chemical modifications, allowing for the synthesis of diverse compound libraries for biological screening.[1] Derivatives of similar thiophenol compounds have shown potential as antimicrobial and anticancer agents.[2]

Workflow in Drug Discovery

The following diagram illustrates a general workflow for the utilization of **3-(Trifluoromethoxy)thiophenol** in a drug discovery program.



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Caption: Drug Discovery Workflow Utilizing **3-(Trifluoromethoxy)thiophenol**.

Conclusion

3-(Trifluoromethoxy)thiophenol is a promising building block for the synthesis of novel compounds with potential applications in drug discovery and materials science. While detailed experimental data is currently limited, its structural features suggest significant potential for creating molecules with enhanced biological and physical properties. Further research into the synthesis and reactivity of this compound is warranted to fully explore its utility.

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References

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